

Diethylene Glycol Monoethyl Ether: A Comprehensive Technical Guide to its Physical Properties

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Compound of Interest

Compound Name: *Diethylene glycol monoethyl ether*

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Introduction

Diethylene glycol monoethyl ether (DEGEE), also known by trade names such as Carbitol™ and Transcutol®, is a versatile solvent with a wide range of applications in the pharmaceutical, cosmetic, and industrial sectors.^{[1][2]} Its unique combination of ether and alcohol functionalities imparts a favorable toxicological profile and desirable solvent characteristics, making it a subject of considerable interest in drug formulation and development.^[1] This technical guide provides an in-depth overview of the core physical properties of DEGEE, presenting quantitative data in a structured format, detailing experimental methodologies for property determination, and illustrating the logical interplay of these characteristics.

Core Physical Properties of Diethylene Glycol Monoethyl Ether

The physical properties of a substance are fundamental to its behavior and application. For DEGEE, these properties dictate its performance as a solvent, its safety profile, and its processing requirements. The following table summarizes the key physical properties of **diethylene glycol monoethyl ether**, compiled from various reputable sources.

Property	Value	Units	Conditions	Source(s)
Molecular Formula	C ₆ H ₁₄ O ₃	-	-	[3][4]
Molecular Weight	134.17	g/mol	-	[5][6]
Appearance	Colorless, slightly viscous liquid	-	Ambient	[5]
Odor	Mild, pleasant	-	Ambient	[5]
Boiling Point	196 - 202.7	°C	Atmospheric Pressure	[5][7]
Melting Point	-76 to -80	°C	-	[3][4][6][8][9][10]
Density	0.990 - 0.999	g/mL	20 - 25 °C	[3][4][5][6][8][10] [11]
Viscosity	3.85 - 4.5	cP (mPa·s)	20 - 25 °C	[3][7]
Solubility in Water	Miscible	-	20 °C	[5][7][9][11][12]
Solubility in Organic Solvents	Miscible with common organic solvents	-	Ambient	[5][7][9][11][12]
Vapor Pressure	0.12 - 0.13	mmHg	20 °C	[4][5][6][8]
Flash Point (Closed Cup)	96	°C	-	[6][8]
Autoignition Temperature	203.89 - 204	°C	-	[5][13]
Refractive Index	1.427	-	20 °C	[4][6][7][8][9][10] [11]
Surface Tension	31.7	dynes/cm	25 °C	[3]

Experimental Protocols for Determination of Physical Properties

Accurate and reproducible determination of physical properties is paramount in scientific research and industrial applications. The following sections outline the standard methodologies for measuring the key physical properties of liquids like **diethylene glycol monoethyl ether**.

Boiling Point Determination (Capillary Method)

The boiling point of a liquid is the temperature at which its vapor pressure equals the surrounding atmospheric pressure. A common and efficient method for determining the boiling point of a small liquid sample is the capillary method.

Procedure:

- A small amount of the liquid sample is placed in a larger capillary tube or a small test tube.
- A smaller capillary tube, sealed at one end, is inverted and placed inside the larger tube containing the liquid.
- The assembly is attached to a thermometer and heated in a controlled manner, often using a Thiele tube or a melting point apparatus.[\[14\]](#)
- As the temperature rises, the air trapped in the inverted capillary tube expands and escapes as a slow stream of bubbles.
- Upon further heating, the vapor of the liquid will also enter the inverted capillary, causing a rapid and continuous stream of bubbles. This indicates that the liquid's vapor pressure is approaching the external pressure.
- The heat source is then removed, and the apparatus is allowed to cool slowly.
- The boiling point is recorded as the temperature at which the stream of bubbles ceases and the liquid just begins to be drawn into the inverted capillary tube.[\[14\]](#)[\[15\]](#) This is the point where the external pressure is equal to the vapor pressure of the liquid.

Density Determination (Digital Density Meter - ASTM D4052)

The density of a liquid is its mass per unit volume. The ASTM D4052 standard test method provides a precise and accurate means of determining the density of liquids using a digital density meter.[\[1\]](#)[\[3\]](#)[\[4\]](#)[\[16\]](#)[\[17\]](#)

Procedure:

- The digital density meter, which operates based on the oscillating U-tube principle, is calibrated using certified reference standards (typically dry air and pure water).[\[1\]](#)
- A small, bubble-free aliquot of the liquid sample is introduced into the thermostatically controlled oscillating U-tube of the instrument.
- The instrument measures the change in the oscillation frequency of the U-tube caused by the mass of the sample.
- This frequency change is then used, in conjunction with the calibration data, to calculate and display the density of the liquid at the specified temperature.[\[4\]](#)[\[17\]](#)

Viscosity Measurement (Ostwald Viscometer)

Viscosity is a measure of a fluid's resistance to flow. For Newtonian fluids like **diethylene glycol monoethyl ether**, viscosity can be determined using a capillary viscometer, such as the Ostwald viscometer.

Procedure:

- The Ostwald viscometer is thoroughly cleaned and dried.
- A precise volume of the sample liquid is introduced into the larger bulb of the viscometer.
- The viscometer is placed in a constant temperature bath to ensure thermal equilibrium.
- The liquid is drawn up through the capillary tube into the smaller bulb by suction.

- The suction is removed, and the time taken for the liquid to flow between two marked points on the capillary tube is measured accurately using a stopwatch.
- The kinematic viscosity is then calculated by multiplying the flow time by the calibration constant of the viscometer. The dynamic viscosity can be obtained by multiplying the kinematic viscosity by the density of the liquid at the same temperature.

Solubility Determination

Solubility is the property of a solute to dissolve in a solvent to form a homogeneous solution. For a liquid like DEGEE, its miscibility with other liquids is a key parameter.

Procedure for Miscibility with Water:

- A known volume of distilled water is placed in a clear container, such as a test tube or beaker.
- **Diethylene glycol monoethyl ether** is added dropwise to the water with continuous stirring or agitation.
- The mixture is observed for any signs of phase separation, cloudiness, or the formation of layers.
- If the mixture remains clear and homogeneous after the addition of a significant amount of DEGEE, it is considered miscible. For quantitative determination, varying proportions of DEGEE and the solvent can be mixed and observed for homogeneity.

Flash Point Determination (Pensky-Martens Closed Cup Tester - ASTM D93)

The flash point is the lowest temperature at which a liquid can vaporize to form an ignitable mixture in air. The Pensky-Martens closed-cup method is a widely used standard for determining the flash point of combustible liquids.[\[18\]](#)

Procedure:

- A sample of the liquid is placed in the test cup of the Pensky-Martens apparatus.[\[13\]](#)

- The lid is closed, and the sample is heated at a slow, constant rate while being stirred.[13]
- At specified temperature intervals, an ignition source (a small flame) is dipped into the vapor space above the liquid surface through an opening in the lid.[13]
- The flash point is the lowest temperature at which the application of the ignition source causes the vapors of the sample to ignite with a distinct flash inside the cup.[13]

Autoignition Temperature Determination (ASTM E659)

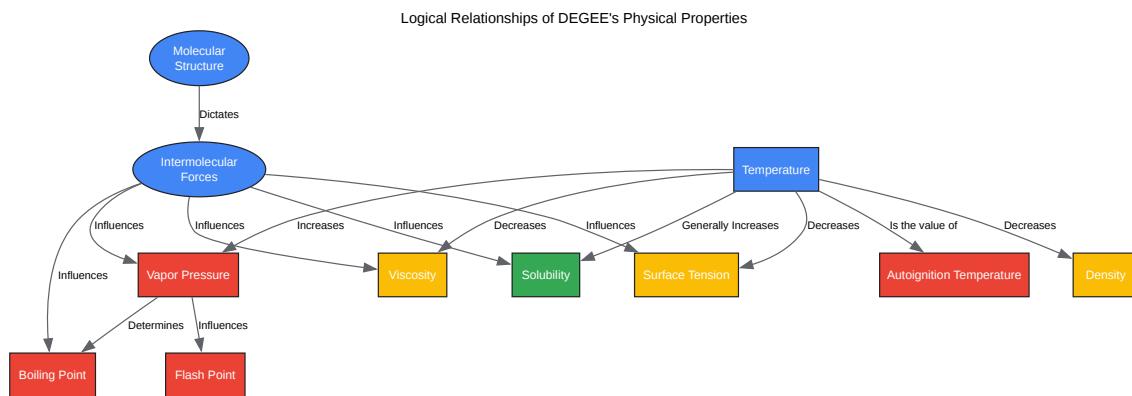
The autoignition temperature is the lowest temperature at which a substance will spontaneously ignite in a normal atmosphere without an external source of ignition. The ASTM E659 standard test method is used for its determination.[5][6][7]

Procedure:

- A small, measured quantity of the liquid sample is injected into a heated, air-filled flask of a specified volume.[2][19]
- The temperature of the flask is precisely controlled and monitored.
- The time delay until ignition, if it occurs, is recorded.
- The test is repeated at various flask temperatures, and with varying sample volumes, to determine the minimum temperature at which ignition occurs. This minimum temperature is reported as the autoignition temperature.[2]

Logical Relationships of Physical Properties

The physical properties of **diethylene glycol monoethyl ether** are not independent variables but are interconnected in a logical framework. Understanding these relationships is crucial for predicting the behavior of the substance under different conditions.



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Caption: Interplay of DEGEE's key physical properties.

This diagram illustrates that temperature is a primary external factor influencing several other properties. For instance, as temperature increases, the vapor pressure of DEGEE rises, while its viscosity, density, and surface tension tend to decrease. The boiling point is the temperature at which the vapor pressure equals the atmospheric pressure. The molecular structure of DEGEE, with its ether linkages and hydroxyl group, dictates the intermolecular forces, which in turn are fundamental in determining properties like vapor pressure, boiling point, viscosity, surface tension, and solubility. The flash point is influenced by the vapor pressure, as it depends on the concentration of flammable vapors. The autoignition temperature is the specific temperature at which spontaneous combustion occurs.

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